

Safeguarding Your Research: A Guide to Handling Methyl 5-methoxypent-4-enoate

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Compound of Interest

Compound Name: Methyl 5-methoxypent-4-enoate

Cat. No.: B129536

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For Immediate Reference: Essential Safety and Handling Protocols

This document provides crucial safety and logistical information for the handling and disposal of **Methyl 5-methoxypent-4-enoate** (CAS No. 143538-29-8). Designed for researchers, scientists, and drug development professionals, this guide outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure a safe laboratory environment.

Summary of Physicochemical and Hazard Data

Due to the limited availability of a specific Safety Data Sheet (SDS) for **Methyl 5-methoxypent-4-enoate**, the following table includes data for the compound where available, alongside information for structurally similar compounds: ethyl vinyl ether (representing the vinyl ether moiety) and methyl crotonate (representing the unsaturated methyl ester moiety). These analogs provide context for anticipating the hazards of the target compound.

Property	Methyl 5-methoxypent-4-enoate	Ethyl Vinyl Ether (Analog)	Methyl Crotonate (Analog)
Molecular Formula	C ₇ H ₁₂ O ₃ [1]	C ₄ H ₈ O[2][3]	C ₅ H ₈ O ₂ [4]
Molecular Weight	144.17 g/mol [1]	72.11 g/mol [3]	100.12 g/mol [4]
Boiling Point	~180–200 °C (estimated)[1]	33 °C[3]	118-120 °C[4]
Flash Point	Not available	< -45 °C (-50 °F)[2][5]	4.4 °C (40 °F)[4]
Vapor Pressure	Not available	439 mmHg at 20 °C	15.5 mmHg at 25 °C
Toxicity	Not available	LD50 (oral, rat) > 4 g/kg[3]	Not available
Key Hazards	Flammability (inferred), eye, skin, and respiratory irritation (inferred).	Highly flammable, forms explosive peroxides, may polymerize violently, irritant.[6]	Flammable, irritant.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment for handling **Methyl 5-methoxypent-4-enoate**.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety Goggles and Face Shield	Use chemical splash goggles that meet ANSI Z87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for signs of degradation or perforation.
Body	Laboratory Coat	A flame-resistant lab coat is advised due to the inferred flammability. Ensure the coat is fully buttoned.
Respiratory	Fume Hood or Respirator	All handling of Methyl 5-methoxypent-4-enoate should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.
Feet	Closed-Toe Shoes	Leather or chemical-resistant material is recommended.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for the safe handling of **Methyl 5-methoxypent-4-enoate**. The following diagram outlines the procedural steps from preparation

to disposal.

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References

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